

# Application Notes and Protocols: Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-

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## Compound of Interest

Compound Name: Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-

Cat. No.: B084913

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the safe handling, storage, and use of **Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-**, also known as N,O-Diacetyltyramine. This document is intended to supplement, not replace, institutional safety protocols and professional judgment.

## Product Information and Physicochemical Properties

**Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-** is an organic compound with potential applications in medicinal chemistry and pharmaceutical research. It has been identified as a fungal metabolite and investigated for its biological activities.<sup>[1]</sup>

Table 1: Physicochemical Data

Property	Value	Source
Synonyms	N,O-Diacetyltyramine, 4-(2-acetamidoethyl) Phenyl Acetate	<a href="#">[2]</a>
CAS Number	14383-56-3	<a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>3</sub>	<a href="#">[3]</a>
Molecular Weight	221.3 g/mol	<a href="#">[3]</a>
Appearance	Solid	

## Safety and Handling

While a specific hazard classification is not listed in all databases, it is crucial to handle this compound with care, adhering to standard laboratory safety practices.

Table 2: Hazard and Safety Information

Aspect	Recommendation	Source
Hazard Classification	Not classified as a hazardous substance or mixture in some sources. However, always handle with caution as the toxicological properties may not be fully investigated.	
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.	
Engineering Controls	Use in a well-ventilated area, preferably in a chemical fume hood.	
Hygiene Practices	Avoid inhalation, ingestion, and contact with skin and eyes. Wash hands thoroughly after handling.	

#### First Aid Measures:

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- **Inhalation:** Move to fresh air. If breathing is difficult, provide artificial respiration. Seek medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.

#### Spill and Leak Procedures:

In case of a spill, wear appropriate PPE. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

## Storage

Proper storage is essential to maintain the integrity and stability of the compound.

Storage Conditions:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.

## Experimental Protocols

The following are general protocols for handling and preparing **Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-** for in vitro experiments.

Protocol 1: Preparation of Stock Solutions

- Objective: To prepare a concentrated stock solution for use in cell-based assays.
- Materials:
  - **Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-** powder
  - Dimethyl sulfoxide (DMSO), cell culture grade
  - Sterile microcentrifuge tubes
  - Calibrated pipettes
- Procedure:
  1. Under sterile conditions (e.g., in a laminar flow hood), weigh out the desired amount of the compound.

2. Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
3. Vortex or sonicate briefly until the compound is completely dissolved.
4. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
5. Store the stock solutions at -20°C or -80°C.

#### Protocol 2: In Vitro Cytotoxicity Assay (Example)

This compound has been shown to be cytotoxic to several cancer cell lines, including MDA-MB-231, HeLa, MCF-7, and OAW-42 cells.

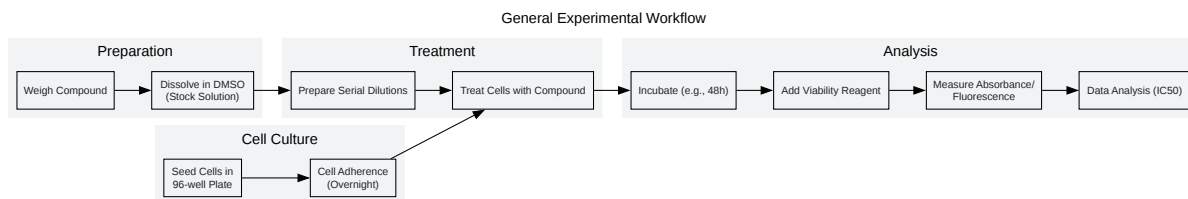
- Objective: To determine the cytotoxic effects of the compound on a cancer cell line (e.g., MDA-MB-231).
- Materials:
  - MDA-MB-231 cells
  - Complete cell culture medium (e.g., DMEM with 10% FBS)
  - 96-well cell culture plates
  - **Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-** stock solution
  - MTT or similar cell viability reagent
  - Plate reader
- Procedure:
  1. Seed MDA-MB-231 cells in a 96-well plate at a predetermined density and allow them to adhere overnight.

2. Prepare serial dilutions of the compound from the stock solution in complete cell culture medium.
3. Remove the old medium from the cells and add the medium containing the different concentrations of the compound. Include a vehicle control (medium with DMSO at the highest concentration used for the compound).
4. Incubate the plate for a specified period (e.g., 48 or 72 hours) at 37°C in a CO<sub>2</sub> incubator.
5. Add the cell viability reagent (e.g., MTT) to each well and incubate according to the manufacturer's instructions.
6. Measure the absorbance or fluorescence using a plate reader to determine cell viability.
7. Calculate the IC<sub>50</sub> value (the concentration of the compound that inhibits cell growth by 50%).

## Biological Activity and Signaling Pathways

**Acetamide, N-[2-[4-(acetyloxy)phenyl]ethyl]-** has demonstrated antibacterial activity against both Gram-positive and Gram-negative bacteria, as well as antifungal properties. In cancer research, it has been shown to be cytotoxic to various cancer cell lines. One of its reported mechanisms of action is the suppression of STAT3 (Signal Transducer and Activator of Transcription 3) phosphorylation.

Experimental Workflow for Handling and In Vitro Testing

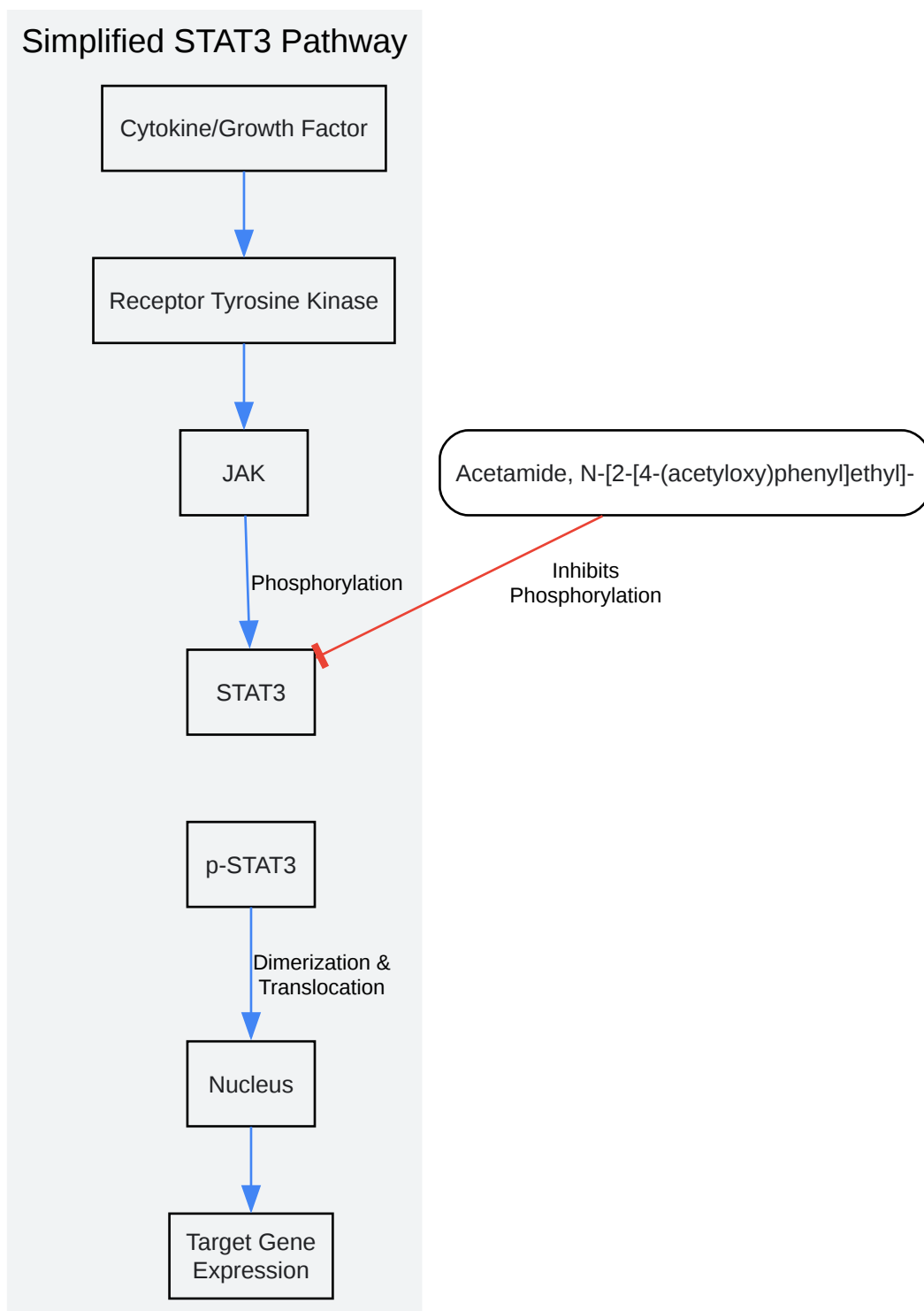


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Caption: General workflow for preparing and testing the compound in vitro.

Simplified STAT3 Signaling Pathway Inhibition

## Inhibition of STAT3 Phosphorylation

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Caption: Simplified diagram of STAT3 pathway inhibition.



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## References

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